

An In-depth Technical Guide to Methyl Carbazate

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Compound of Interest

Compound Name: *Methyl carbazate*

Cat. No.: *B122425*

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Methyl carbazate, a versatile reagent in organic synthesis, holds significant importance for researchers, scientists, and professionals in drug development. This guide provides a comprehensive overview of its chemical structure, formula, properties, and applications, with a focus on its role as a key building block in the creation of complex molecules.

Core Chemical Identity

Methyl carbazate is an organic compound classified as the methyl ester of carbazic acid. Its structure incorporates a hydrazine moiety attached to a methoxycarbonyl group. This unique combination of functional groups makes it a valuable intermediate in a wide array of chemical transformations.

Chemical Formula: $C_2H_6N_2O_2$ [1][2][3][4][5][6][7][8][9][10]

IUPAC Name: methyl N-aminocarbamate [2]

CAS Number: 6294-89-9 [1][2][4][5][6][7][8][9][10][11][12][13][14]

Synonyms: Carbomethoxyhydrazide, Methyl hydrazinocarboxylate, Methoxycarbonylhydrazine [2][3][4][6][7][8][9][11][12][14]

The chemical structure of **methyl carbazate** is characterized by a central carbonyl group bonded to a methoxy group ($-OCH_3$) and a hydrazinyl group ($-NHNH_2$). The presence of the terminal amino group of the hydrazine component is key to its reactivity.

Physicochemical Properties

The physical and chemical properties of **methyl carbazole** are crucial for its handling, storage, and application in experimental settings. It typically appears as white to pink or light yellow crystalline platelets or powder.[1][4]

Property	Value
Molecular Weight	90.08 g/mol [1][2][4][5][6][7][9][11]
Melting Point	70-73 °C[4][6]
Boiling Point	108 °C at 12 mmHg[4][6]
Solubility	Soluble in water (578 g/L)[4]
Appearance	White to pink/light yellow crystalline powder, crystals, or platelets[1][4][10]

Synthesis of Methyl Carbazole: An Experimental Protocol

Methyl carbazole can be synthesized through the reaction of dimethyl carbonate with hydrazine hydrate.[1][3] This method is widely employed due to its efficiency and the availability of the starting materials.

Objective: To synthesize **methyl carbazole** from dimethyl carbonate and hydrazine hydrate.

Materials:

- Dimethyl carbonate
- Hydrazine hydrate
- Round-bottomed flask
- Condenser
- Stirring apparatus
- Heating mantle

- Filtration apparatus
- Petroleum ether (for washing)

Procedure:

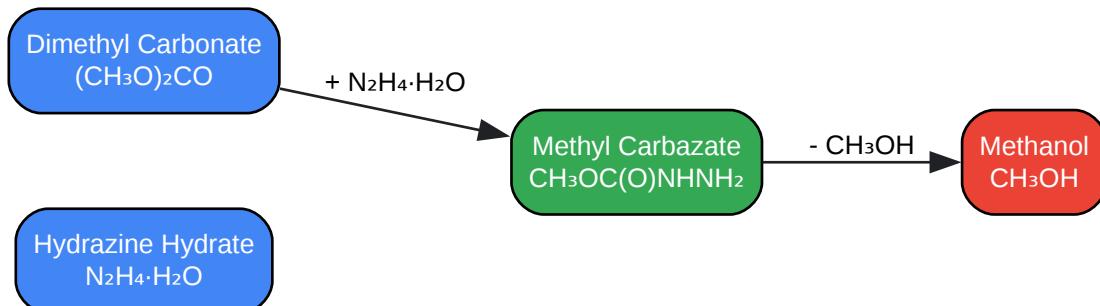
- To a 250 mL round-bottomed flask equipped with a condenser and a magnetic stirrer, add dimethyl carbonate (0.50 mol) and hydrazine hydrate (0.48 mol).[\[1\]](#)
- Heat the reaction mixture to 50°C with continuous stirring for 30 minutes.[\[1\]](#)
- After the initial heating period, continue stirring the mixture at room temperature for 24 hours.[\[1\]](#)
- Upon completion of the reaction, cool the mixture to 0°C to induce precipitation of the product.
- Collect the resulting white solid by filtration.
- Wash the collected solid with petroleum ether to remove any unreacted starting materials and byproducts.
- Dry the purified product to obtain **methyl carbazate**.

Applications in Organic Synthesis and Drug Development

Methyl carbazate serves as a crucial intermediate in the synthesis of a variety of organic compounds, particularly heterocyclic systems. Its bifunctional nature allows it to participate in reactions that form the backbone of many pharmaceutical agents.

One notable application is in the synthesis of imidazo[1,5-d][\[1\]](#)[\[2\]](#)[\[3\]](#)triazines.[\[1\]](#)[\[4\]](#)[\[14\]](#) It is also utilized in the preparation of other derivatives, such as methyl 3-(4-methyl-benzyl-
idene)carbazate.[\[1\]](#)[\[14\]](#) The reactivity of the hydrazine moiety allows for the formation of hydrazones and other nitrogen-containing heterocycles, which are common motifs in medicinal chemistry.

Below is a diagram illustrating the synthesis of **methyl carbazate**, a foundational reaction for many subsequent synthetic pathways.



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Synthesis of Methyl Carbazate

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